

# Application Note: Sensitive Detection of Amygdalin and its Metabolites by LC-MS/MS

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## Compound of Interest

Compound Name: Amygdaloside

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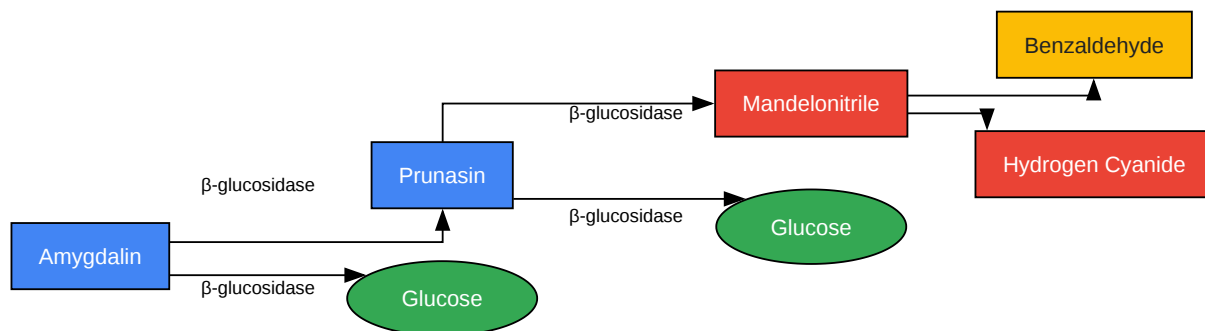
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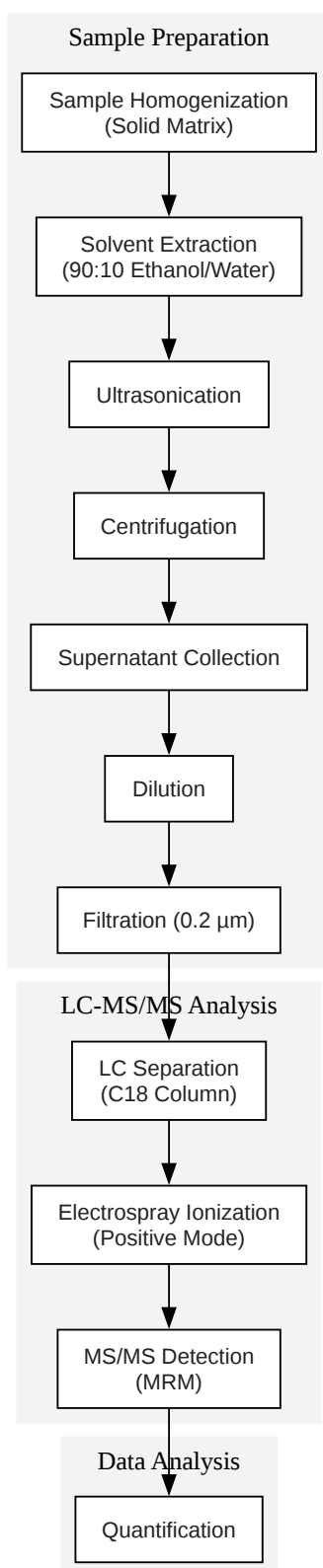
## Introduction

Amygdalin is a cyanogenic glycoside found in the seeds of various fruits, such as apricots, bitter almonds, and peaches. Its metabolism in the body leads to the formation of prunasin, which can further break down to release hydrogen cyanide, a potent toxin.<sup>[1][2]</sup> The sensitive and accurate quantification of amygdalin and its metabolites is crucial for toxicological studies, pharmacokinetic research, and the safety assessment of food products. This application note provides a detailed protocol for the sensitive detection and quantification of amygdalin and its primary metabolite, prunasin, in various matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## Metabolic Pathway of Amygdalin

Amygdalin is metabolized in a two-step enzymatic hydrolysis process. First, it is cleaved into prunasin and a glucose molecule. Prunasin is then further hydrolyzed to mandelonitrile and another glucose molecule. Mandelonitrile is unstable and can decompose to form benzaldehyde and toxic hydrogen cyanide.<sup>[1]</sup> This metabolic conversion is a key consideration in toxicological assessments.





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